

# Application Notes and Protocols: Tert-butyl 2-methylpropanoate in Fragrance Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tert-butyl 2-methylpropanoate*

Cat. No.: *B095702*

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This document provides detailed application notes and protocols for the use of **tert-butyl 2-methylpropanoate** as a fragrance ingredient. It includes its chemical and physical properties, olfactory profile, and methodologies for its analysis and evaluation in fragrance formulations.

## Introduction to Tert-butyl 2-methylpropanoate

**Tert-butyl 2-methylpropanoate**, also known as tert-butyl isobutyrate, is a carboxylic ester with the molecular formula  $C_8H_{16}O_2$ .<sup>[1]</sup> Due to its characteristic fruity aroma, it holds potential as a fragrance ingredient in various consumer products. Esters are widely recognized for their pleasant scents and are key components in the creation of fruity and floral fragrance accords.<sup>[2][3][4]</sup> The branched structure of **tert-butyl 2-methylpropanoate** suggests a complex and pleasant olfactory profile.

## Physicochemical Properties

A summary of the key physicochemical properties of **tert-butyl 2-methylpropanoate** and its close isomer, isobutyl isobutyrate, is presented in Table 1. This data is crucial for formulation development, stability testing, and safety assessments.

Table 1: Physicochemical Properties of **Tert-butyl 2-methylpropanoate** and Isobutyl isobutyrate

Property	Tert-butyl 2-methylpropanoate	Isobutyl isobutyrate (isomer)
IUPAC Name	tert-butyl 2-methylpropanoate	2-methylpropyl 2-methylpropanoate
Synonyms	tert-butyl isobutyrate, t-butyl isobutyrate	Isobutyl 2-methylpropanoate
CAS Number	16889-72-8	97-85-8
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	144.21 g/mol	144.21 g/mol
Appearance	Colorless liquid	Colorless liquid
Odor Profile	Fruity (presumed)	Pleasant, fruity, pineapple, grape, banana
Boiling Point	Not available	148.6 °C
Vapor Pressure	Not available	4.33 mm Hg at 25 °C[5]
Solubility	Insoluble in water; soluble in alcohol and ethers	Insoluble in water; soluble in alcohol and ethers

Data for **tert-butyl 2-methylpropanoate** is based on available information and inferences from its isomer. Data for isobutyl isobutyrate is provided for comparison and as a proxy where direct data for the target compound is unavailable.

## Olfactory Profile and Applications

While specific data for **tert-butyl 2-methylpropanoate** is limited, the olfactory profiles of its isomers, such as isobutyl isobutyrate and 2-methylbutyl isobutyrate, provide strong indications of its scent characteristics. Isobutyl isobutyrate is described as having a pleasant, fruity odor reminiscent of pineapple, grapes, and bananas.[5] 2-methylbutyl isobutyrate is characterized by a herbaceous, fruity, and somewhat earthy fragrance.[6] Based on these profiles, **tert-butyl 2-methylpropanoate** is expected to possess a sweet, fruity aroma, making it suitable for inclusion in fragrance compositions for a variety of products, including:

- Fine Fragrances: As a top note to impart a fresh, fruity lift.
- Personal Care Products: In shampoos, shower gels, and lotions to provide a pleasant scent experience.
- Household Products: In air fresheners and cleaning products to mask malodors and add a fresh aroma.

Fruity esters are typically used at low concentrations in fragrance formulations, often as part of a complex accord to achieve a desired scent profile.<sup>[7]</sup>

## Experimental Protocols

This protocol describes a general method for the synthesis of **tert-butyl 2-methylpropanoate** from isobutyric acid and tert-butanol using an acid catalyst.<sup>[8][9]</sup>

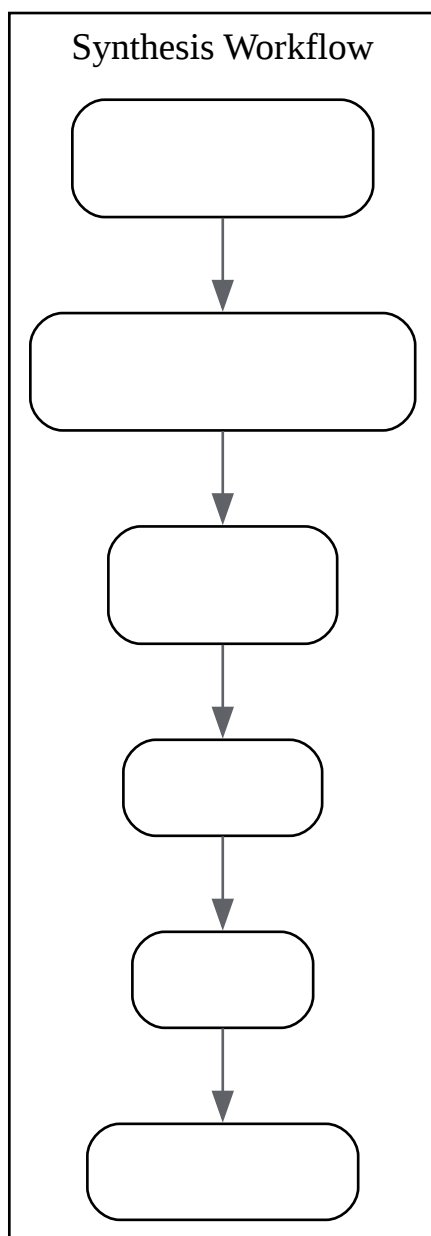
Materials:

- Isobutyric acid
- Tert-butanol
- Concentrated sulfuric acid (catalyst)
- Toluene (or other suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Dean-Stark apparatus
- Round-bottom flask, condenser, heating mantle, magnetic stirrer
- Separatory funnel

Procedure:

- Set up a round-bottom flask with a Dean-Stark apparatus, condenser, and magnetic stirrer.

- To the flask, add isobutyric acid (1 equivalent) and an excess of tert-butanol (e.g., 3 equivalents).
- Add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents).
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the mixture to reflux and continue heating until the theoretical amount of water has been collected in the Dean-Stark trap.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Wash with brine (saturated NaCl solution).
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Purify the crude product by distillation to obtain pure **tert-butyl 2-methylpropanoate**.



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Caption: Synthesis workflow for **tert-butyl 2-methylpropanoate**.

This protocol outlines the analysis of **tert-butyl 2-methylpropanoate** for purity assessment and its identification within a fragrance mixture.[10][11][12]

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)

- Capillary column suitable for fragrance analysis (e.g., DB-5ms, HP-5ms)

#### Sample Preparation:

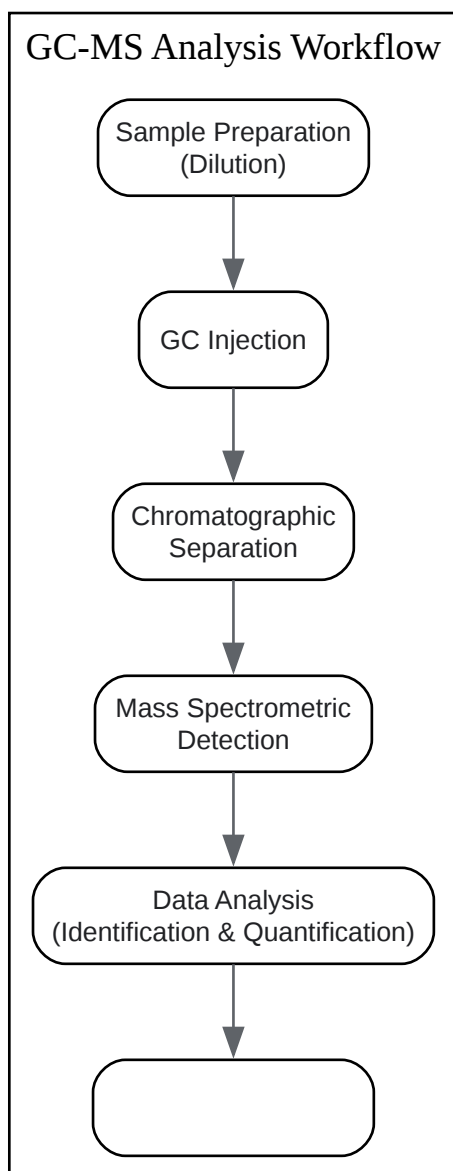
- For Purity Assessment: Dilute the synthesized **tert-butyl 2-methylpropanoate** in a suitable solvent (e.g., ethanol, dichloromethane) to an appropriate concentration (e.g., 100 ppm).
- For Fragrance Mixture Analysis: Dilute the fragrance oil or product extract in a suitable solvent.

#### GC-MS Conditions (Example):

- Injector Temperature: 250°C
- Oven Program: 50°C (hold for 2 min), ramp at 5°C/min to 250°C (hold for 5 min)
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Mass Range: m/z 40-400

#### Data Analysis:

- Identify the peak corresponding to **tert-butyl 2-methylpropanoate** by its retention time and mass spectrum.
- Determine the purity by calculating the peak area percentage.
- For fragrance mixtures, identify and quantify the compound using a calibrated standard.



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Caption: Workflow for GC-MS analysis of fragrance ingredients.

This protocol describes a method for the sensory evaluation of **tert-butyl 2-methylpropanoate** to determine its odor profile.

Panel:

- A panel of trained sensory assessors (e.g., 8-12 individuals).

#### Sample Preparation:

- Prepare dilutions of **tert-butyl 2-methylpropanoate** in a suitable odorless solvent (e.g., dipropylene glycol, ethanol) at various concentrations (e.g., 1%, 5%, 10%).

#### Procedure:

- Dip smelling strips into the prepared solutions.
- Present the smelling strips to the panelists in a randomized and blinded manner.
- Ask panelists to describe the odor using a standardized vocabulary of fragrance descriptors (e.g., fruity, sweet, green, floral, etc.).
- Ask panelists to rate the intensity of the odor on a labeled magnitude scale (e.g., 0 = no odor, 10 = extremely strong).
- Record and analyze the responses to generate an odor profile.

This protocol outlines a method for assessing the stability of a fragrance formulation containing **tert-butyl 2-methylpropanoate** in a consumer product base.

#### Sample Preparation:

- Prepare a batch of the consumer product base (e.g., lotion, shampoo).
- Incorporate the fragrance oil containing **tert-butyl 2-methylpropanoate** at a specified concentration.
- Package the final product in its intended packaging.

#### Storage Conditions:

- Store samples under various conditions to simulate different environmental exposures:
  - Accelerated Aging: 40°C for 3 months
  - Room Temperature: 25°C for the intended shelf life

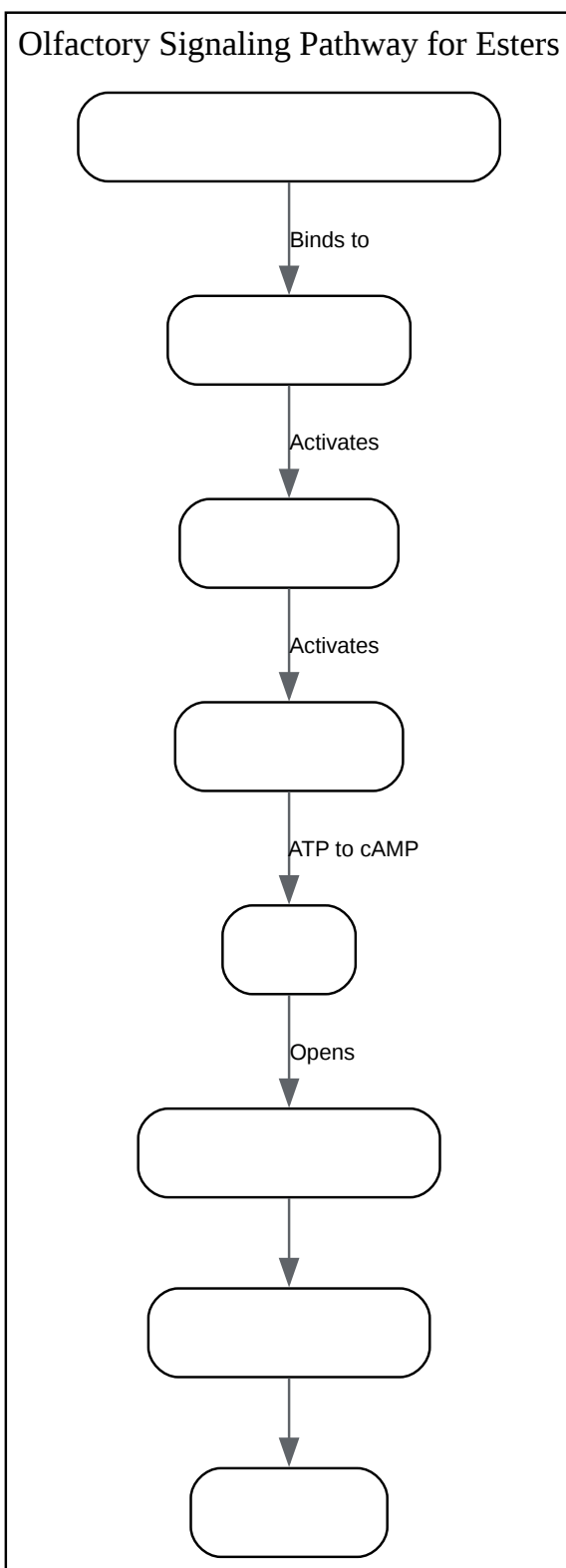
- Light Exposure: Under controlled UV light

#### Evaluation:

- At specified time points (e.g., 1, 2, 3 months for accelerated testing), evaluate the samples for:
  - Odor: Compare the scent of the aged samples to a fresh control sample.
  - Color and Appearance: Note any changes in color or clarity.
  - pH and Viscosity: Measure any changes in the physical properties of the product.
- Analyze the fragrance composition of aged samples using GC-MS to quantify any degradation of **tert-butyl 2-methylpropanoate**.

## Olfactory Signaling Pathway

The perception of fruity esters like **tert-butyl 2-methylpropanoate** is initiated by their interaction with olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons.<sup>[13][14][15][16]</sup>



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Caption: Olfactory signal transduction cascade for esters.

The binding of the ester to its specific OR triggers a conformational change in the receptor, leading to the activation of the G-protein, G $\alpha$ olf.[14] This, in turn, activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).[13][15] The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, allowing an influx of sodium and calcium ions.[14][15] This influx depolarizes the neuron, generating an action potential that is transmitted to the olfactory bulb in the brain, resulting in the perception of a fruity scent.

## Safety and Regulatory Information

**Tert-butyl 2-methylpropanoate** is classified as a flammable liquid and vapor. It may cause skin and serious eye irritation, as well as respiratory irritation.[1] Appropriate personal protective equipment should be worn when handling this material. For detailed safety information, refer to the Safety Data Sheet (SDS). The use of fragrance ingredients is regulated by organizations such as the International Fragrance Association (IFRA) to ensure their safe use in consumer products.

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## References

- 1. Tert-butyl 2-methylpropanoate | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 519334 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scentjourner.com [scentjourner.com]
- 3. labassociates.com [labassociates.com]
- 4. fraterworks.com [fraterworks.com]
- 5. Isobutyl isobutyrate | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 7351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. aurochemicals.com [aurochemicals.com]
- 7. youtube.com [youtube.com]
- 8. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]

- 9. chem.libretexts.org [chem.libretexts.org]
- 10. [PDF] GC-MS quantitation of fragrance compounds suspected to cause skin reactions. 1. | Semantic Scholar [semanticscholar.org]
- 11. testinglab.com [testinglab.com]
- 12. aromaverse.pro [aromaverse.pro]
- 13. researchgate.net [researchgate.net]
- 14. Mammalian olfactory receptors: pharmacology, G protein coupling and desensitization - PMC [pmc.ncbi.nlm.nih.gov]
- 15. m.youtube.com [m.youtube.com]
- 16. Reactome | Olfactory Signaling Pathway [reactome.org]
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### Contact

Address: 3281 E Guasti Rd

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